

Benzenesulfonyl fluoride CAS number and physical constants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzenesulfonyl fluoride

Cat. No.: B1205215

[Get Quote](#)

In-Depth Technical Guide to Benzenesulfonyl Fluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical intermediate, **benzenesulfonyl fluoride**, including its Chemical Abstracts Service (CAS) number, key physical constants, a detailed experimental protocol for its synthesis, and its relevance in the broader context of chemical biology and drug development.

Core Data: CAS Number and Physical Properties

Benzenesulfonyl fluoride is a valuable reagent in organic synthesis, often serving as a precursor to more complex molecules with applications in medicinal chemistry and materials science.

CAS Number: 368-43-4^[1]^[2]^[3]

Physical Constants

The following table summarizes the key physical and chemical properties of **benzenesulfonyl fluoride**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ FO ₂ S	[1][2][4]
Molecular Weight	160.17 g/mol	[1][3][5]
Appearance	Clear, light yellow liquid	[4]
Boiling Point	207-208 °C (lit.)	[3][6][7][8]
Melting Point	-1 °C	[4]
Density	1.333 g/mL at 25 °C (lit.)	[3][6][7][8]
Refractive Index	n _{20/D} 1.492 (lit.)	[3][8]

Synthesis of Benzenesulfonyl Fluoride: Experimental Protocol

The most common and straightforward synthesis of **benzenesulfonyl fluoride** involves the halogen exchange reaction of the more readily available benzenesulfonyl chloride with a fluoride salt. The following protocol is a representative example of this conversion.

Objective:

To synthesize **benzenesulfonyl fluoride** from benzenesulfonyl chloride via a nucleophilic substitution reaction.

Materials:

- Benzenesulfonyl chloride (1 equivalent)
- Potassium fluoride (KF) or Potassium bifluoride (KHF₂) (excess, e.g., 2-3 equivalents)
- Aprotic polar solvent (e.g., acetonitrile, sulfolane)
- Phase-transfer catalyst (optional, e.g., 18-crown-6)
- Reaction vessel (round-bottom flask) equipped with a reflux condenser and magnetic stirrer

- Heating mantle or oil bath
- Standard glassware for workup and purification (separatory funnel, distillation apparatus)

Procedure:

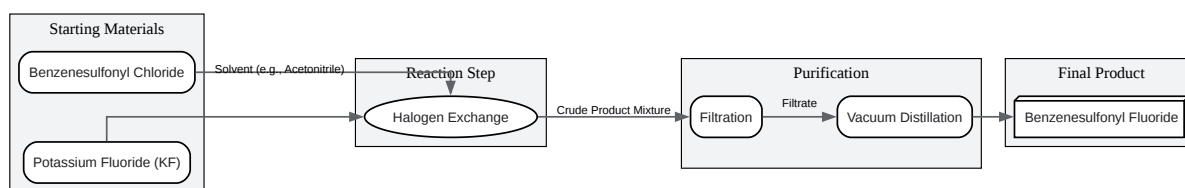
- **Reaction Setup:** In a dry round-bottom flask, combine benzenesulfonyl chloride, potassium fluoride (or potassium bifluoride), and the aprotic solvent. If using a phase-transfer catalyst, it should be added at this stage. The use of a phase-transfer catalyst can improve the reaction rate and yield, particularly with potassium fluoride in acetonitrile.
- **Reaction Conditions:** The reaction mixture is heated to reflux with vigorous stirring. The reaction temperature and time will depend on the solvent and the specific fluoride source used. For instance, reactions in acetonitrile with a phase-transfer catalyst may proceed at reflux (approx. 82 °C), while reactions in higher-boiling solvents like sulfolane can be conducted at temperatures ranging from 100 °C to 240 °C.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting benzenesulfonyl chloride.
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The solid inorganic salts are removed by filtration. The filtrate, containing the product, is then typically subjected to an aqueous workup. This may involve washing with water to remove any remaining salts and organic solvent extraction (e.g., with dichloromethane or diethyl ether).
- **Purification:** The crude **benzenesulfonyl fluoride** obtained after solvent removal is purified by vacuum distillation to yield the final product as a clear liquid.

Safety Precautions:

- **Benzenesulfonyl fluoride** is harmful if swallowed, in contact with skin, and toxic if inhaled. It can cause severe skin burns and eye damage.[9]
- The reaction should be performed in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.

Logical Workflow: Synthesis of Benzenesulfonyl Fluoride

The following diagram illustrates the general workflow for the synthesis of **benzenesulfonyl fluoride** from its chloride precursor.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **benzenesulfonyl fluoride**.

Relevance in Drug Development and Chemical Biology

While **benzenesulfonyl fluoride** itself is primarily a synthetic intermediate, the sulfonyl fluoride moiety is a privileged functional group in chemical biology and drug discovery. It acts as a covalent warhead that can form stable bonds with nucleophilic amino acid residues (such as serine, threonine, tyrosine, and lysine) in protein active sites. This property makes sulfonyl fluoride derivatives potent and often irreversible enzyme inhibitors.

A prominent example is 4-(2-aminoethyl)**benzenesulfonyl fluoride** (AEBSF), a widely used irreversible inhibitor of serine proteases like trypsin and chymotrypsin. It is frequently added to lysis buffers to prevent protein degradation during experiments. The development of such targeted covalent inhibitors is a significant area of research in drug development for various diseases. The unique reactivity of the sulfonyl fluoride group, being relatively stable in aqueous

environments yet reactive within specific protein microenvironments, allows for the design of highly selective therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. rsc.org [rsc.org]
- 4. Facile one-pot synthesis of sulfonyl fluorides from sulfonates or sulfonic acids - RSC Advances (RSC Publishing) DOI:10.1039/C9RA02531F [pubs.rsc.org]
- 5. US4369145A - Preparation of fluorobenzenesulfonyl fluorides by exchange fluorination - Google Patents [patents.google.com]
- 6. Sulfur(vi) fluorides as tools in biomolecular and medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. 4-(2-Aminoethyl)benzenesulfonyl fluoride = 97.0 HPLC 30827-99-7 [sigmaaldrich.com]
- 9. Benzenesulfonyl fluoride | C₆H₅FO₂S | CID 67779 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Benzenesulfonyl fluoride CAS number and physical constants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205215#benzenesulfonyl-fluoride-cas-number-and-physical-constants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com